Application Notes and Protocols: IDX184 In Vitro Antiviral Assay

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Compound of Interest	
Compound Name:	*IDX184*
CAS No.:	*1207451-95-3*
Cat. No.:	*B15568502*

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Introduction

IDX184 is a liver-targeted nucleotide prodrug designed for the treatment of Hepatitis C Virus (HCV) infection. As a 2'-C-methylguanosine phosphoramidate prodrug, it undergoes intracellular metabolism to its active triphosphate form, 2'-C-methylguanosine triphosphate (2'-MeG-TP). This active metabolite acts as a potent and selective inhibitor of the HCV NS5B RNA-dependent RNA polymerase, a critical enzyme for viral replication. The liver-targeting design of **IDX184** aims to maximize the concentration of the active drug at the site of viral replication while minimizing systemic exposure, potentially leading to an improved safety profile.

This document provides detailed protocols for the in vitro assessment of the antiviral activity and cytotoxicity of **IDX184** using HCV replicon systems.

Mechanism of Action

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IDX184 is administered as a prodrug that is preferentially taken up by hepatocytes. Once inside the liver cells, it is metabolically converted to 2'-MeG monophosphate, bypassing the rate-limiting initial phosphorylation step required by nucleoside analogs. Cellular kinases then further phosphorylate the monophosphate to the active triphosphate form, 2'-MeG-TP. This active metabolite is a competitive inhibitor of the HCV NS5B polymerase, leading to the termination of the elongating viral RNA chain and suppression of HCV replication.

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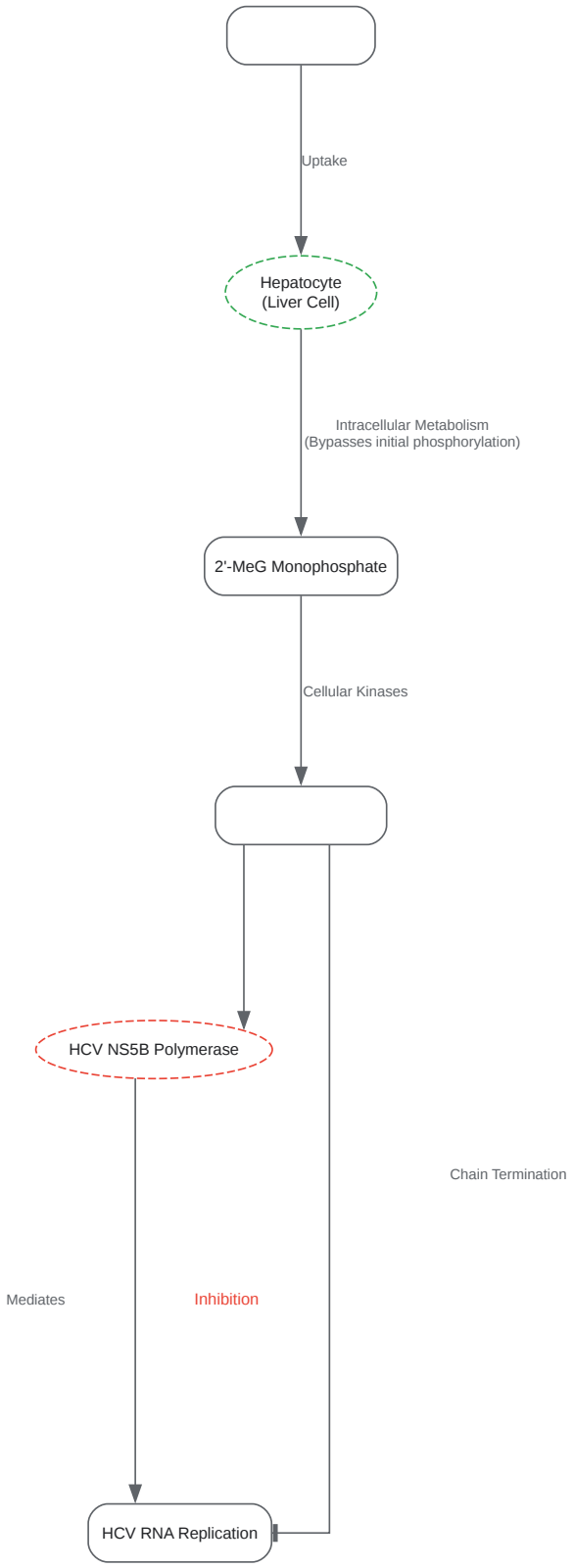

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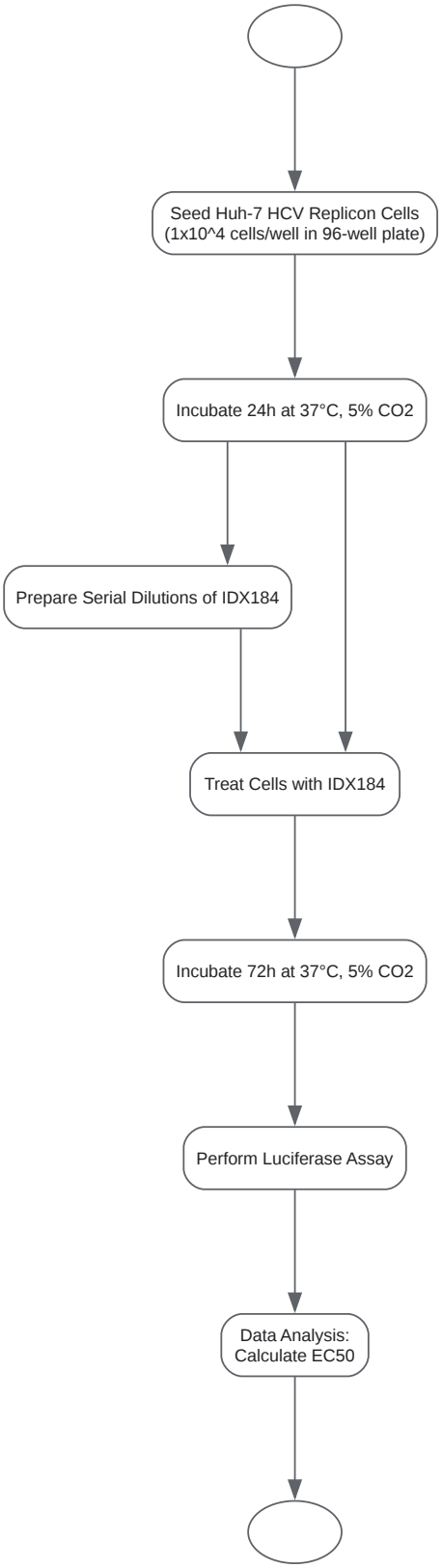

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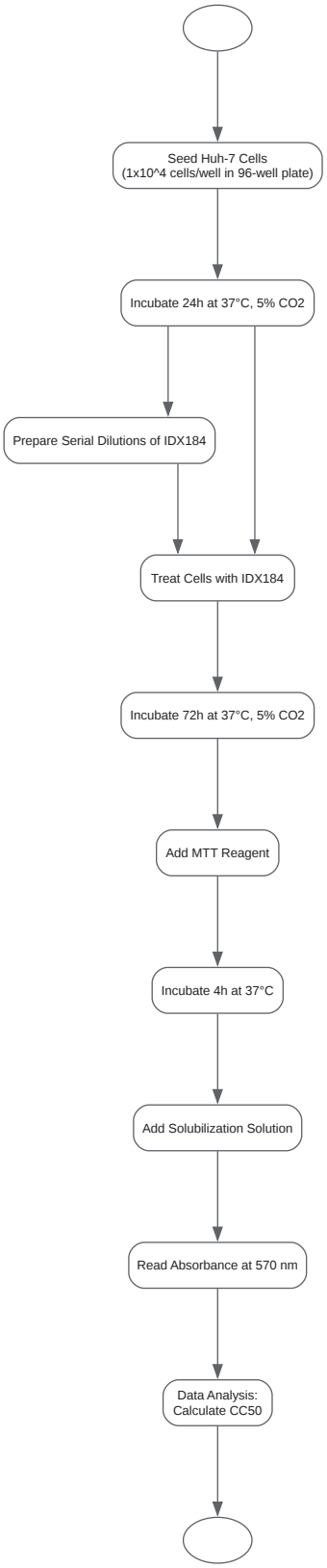

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